

An In-depth Technical Guide to Butyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Butyltrimethylammonium chloride*

Cat. No.: B140095

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Introduction

Butyltrimethylammonium chloride, a quaternary ammonium compound (QAC), is a versatile molecule with significant utility across various scientific disciplines, including organic synthesis, materials science, and pharmaceutical development.[1][2] This guide provides a comprehensive technical overview of its molecular structure, physicochemical properties, and analytical characterization. It is intended for researchers, scientists, and drug development professionals who require a deep, practical understanding of this compound.

The defining feature of **butyltrimethylammonium chloride** is its quaternary ammonium cation, which consists of a central nitrogen atom covalently bonded to four alkyl groups: one butyl group and three methyl groups.[1][3] This structure imparts a permanent positive charge, making it a cationic surfactant and phase-transfer catalyst.[1][3] The accompanying chloride anion balances this charge. This unique architecture is the foundation of its diverse applications.

Molecular Structure and Properties

The molecular integrity and purity of **butyltrimethylammonium chloride** are paramount for its effective application. A thorough understanding of its structure and physicochemical properties is therefore essential for any researcher utilizing this compound.

Chemical Identity

Identifier	Value	Source
Chemical Name	N,N,N-Trimethylbutan-1-aminium chloride	[4]
Synonyms	Butyltrimethylammonium chloride, Trimethylbutylammonium chloride	[4] [5]
CAS Number	14251-72-0	[3] [4] [6] [7]
Molecular Formula	C ₇ H ₁₈ ClN	[3] [5] [6]
Canonical SMILES	CCCC(C)C.[Cl-]	[4] [5] [7]
InChI Key	CBQJSKKFNMDLON- SNVBAGLBSA-N	[6]

Physicochemical Properties

Property	Value	Source
Molecular Weight	151.68 g/mol	[3] [4] [5] [6] [7]
Exact Mass	151.1127773 Da	[4] [5]
Appearance	White to off-white solid; can also appear as a colorless to pale yellow liquid	[1] [3] [8]
Melting Point	225-230 °C (Decomposition)	[4] [8]
Solubility	Soluble in water and methanol	[3] [4] [8]
Storage Temperature	Room temperature, under an inert atmosphere	[3] [4] [8]

Molecular Structure Visualization

The three-dimensional arrangement of atoms in **butyltrimethylammonium chloride** is fundamental to its chemical behavior. The central quaternary nitrogen atom, with its tetrahedral

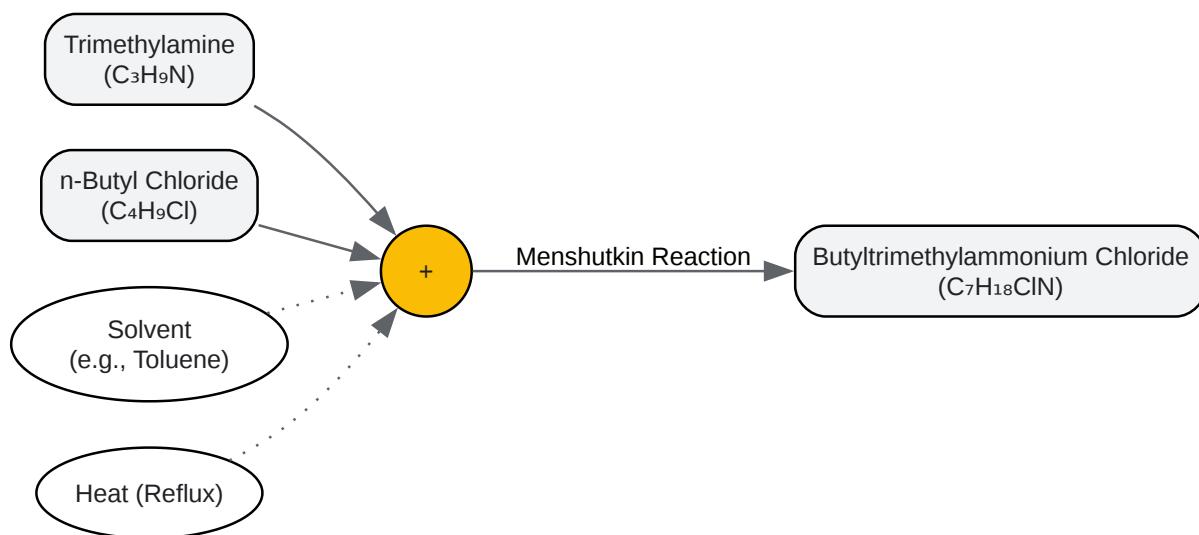
geometry, is the locus of the molecule's positive charge and its primary site of interaction.

Caption: 2D representation of **Butyltrimethylammonium chloride**.

Synthesis and Manufacturing

The synthesis of **butyltrimethylammonium chloride** is typically achieved through the quaternization of trimethylamine with a butyl halide, most commonly n-butyl chloride. This reaction, a classic example of a Menshutkin reaction, involves the nucleophilic attack of the amine on the alkyl halide.

Synthetic Pathway



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Caption: Synthesis of **Butyltrimethylammonium chloride**.

Experimental Protocol: Synthesis of Butyltrimethylammonium Chloride

This protocol is a generalized procedure based on established chemical principles for the synthesis of quaternary ammonium salts.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve trimethylamine in an appropriate solvent such as toluene.

- **Addition of Alkyl Halide:** Slowly add n-butyl chloride to the stirred solution at room temperature. An exothermic reaction may be observed.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain for a specified period, typically several hours, to ensure complete reaction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Product Isolation:** Upon completion, cool the reaction mixture. The product, being a salt, will often precipitate out of the non-polar solvent. The solid product can be collected by filtration.
- **Purification:** The crude product may be purified by recrystallization from a suitable solvent system, such as acetonitrile or ethyl acetate, to yield a white crystalline solid.
- **Drying:** Dry the purified product under vacuum to remove any residual solvent.

Analytical Characterization and Quality Control

Rigorous analytical testing is crucial to confirm the identity, purity, and quality of **butyltrimethylammonium chloride**. A combination of spectroscopic and chromatographic techniques is typically employed.

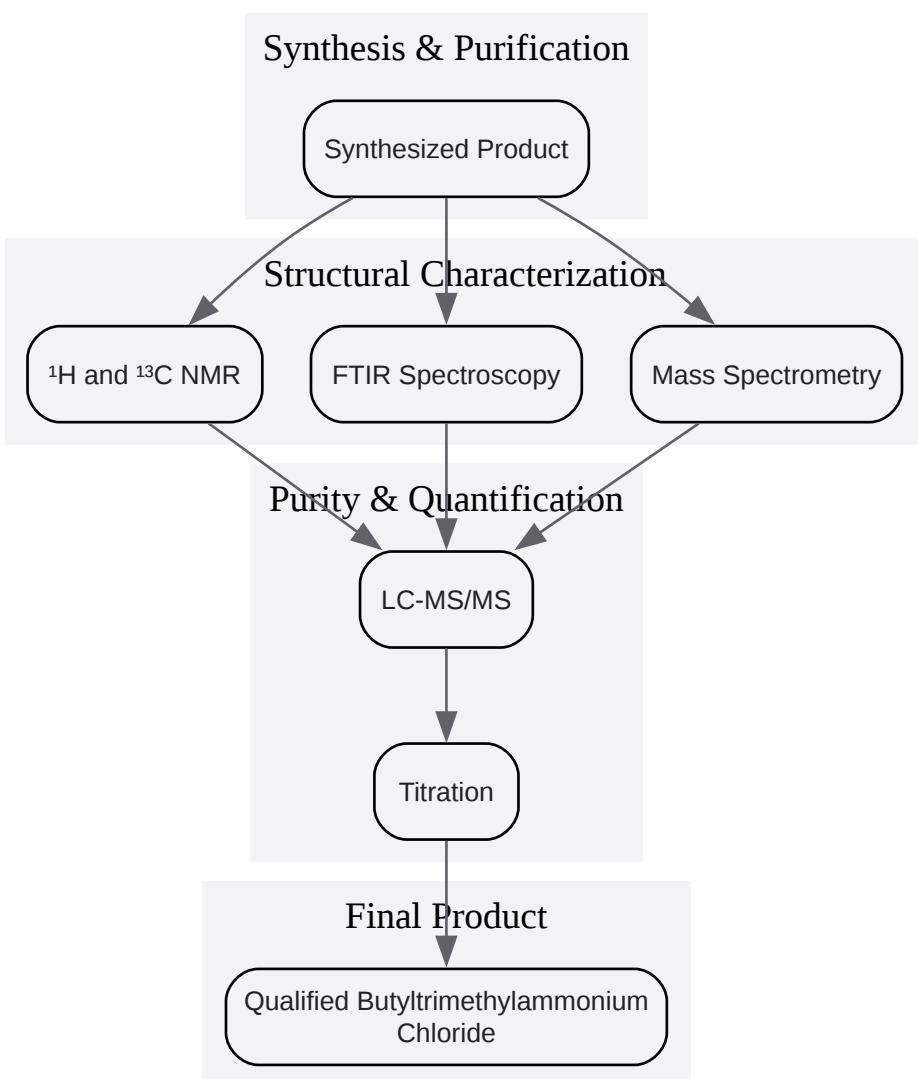
Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are indispensable for elucidating the molecular structure.
 - ^1H NMR: The proton NMR spectrum will show characteristic signals for the three equivalent methyl groups and the distinct protons of the butyl chain.
 - ^{13}C NMR: The carbon NMR spectrum will display unique resonances for each carbon atom in the molecule, confirming the carbon skeleton.[9]
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the presence of C-H and C-N bonds, which are characteristic of the compound's structure.
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the butyltrimethylammonium cation.

Chromatographic and Other Analytical Methods

- Liquid Chromatography-Mass Spectrometry (LC-MS): This powerful technique is used for the separation, identification, and quantification of quaternary ammonium compounds.[10][11]
- Titration: Titration methods, such as precipitation titration with an anionic surfactant like sodium dodecyl sulfate (SDS), can be used to determine the concentration of the cationic quaternary ammonium salt.[12]

Analytical Workflow



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Caption: Analytical workflow for **Butyltrimethylammonium chloride**.

Applications in Research and Development

The unique properties of **butyltrimethylammonium chloride** make it a valuable tool in various research and industrial applications.

- Phase-Transfer Catalyst: It facilitates the transfer of reactants between immiscible phases (e.g., aqueous and organic), thereby accelerating reaction rates and improving yields in organic synthesis.[\[3\]](#)
- Surfactant and Emulsifier: Its amphiphilic nature allows it to reduce surface tension, making it useful as a surfactant in various formulations.[\[3\]](#)
- Antistatic Agent: It is used as an antistatic agent in the surface application on polymers.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Electrolyte: In electrochemical applications, it can serve as a supporting electrolyte, enabling the flow of ions.[\[3\]](#)
- Biomedical and Pharmaceutical Research: Quaternary ammonium compounds, in general, are investigated for their antimicrobial properties and are used in the formulation of disinfectants and antiseptics.[\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) While specific applications of **butyltrimethylammonium chloride** in drug development are less documented than other QACs, its fundamental properties make it a compound of interest.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **butyltrimethylammonium chloride**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[\[16\]](#)[\[17\]](#)

- Handling: Avoid contact with skin and eyes.[16][17][18] In case of contact, rinse thoroughly with water.[16][17]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][17] It is hygroscopic and should be protected from moisture.[17][18]
- Disposal: Dispose of the compound and its container in accordance with local, regional, and national regulations.[19]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[16][17][18][19]

Conclusion

Butyltrimethylammonium chloride is a quaternary ammonium salt with a well-defined molecular structure and a range of useful physicochemical properties. Its utility as a phase-transfer catalyst, surfactant, and antistatic agent is well-established. A thorough understanding of its synthesis, analytical characterization, and safe handling is essential for its effective and responsible use in research and development. This guide has provided a comprehensive technical overview to support scientists and professionals in their work with this versatile compound.

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